

DL-4-Chlorophenylalanine: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-DL-Cpa-OH

Cat. No.: B1346257

[Get Quote](#)

An in-depth exploration of the synthesis, mechanism of action, experimental applications, and safety protocols for the potent tryptophan hydroxylase inhibitor.

Abstract

DL-4-Chlorophenylalanine (PCPA) is a critical pharmacological tool for researchers in neuroscience and drug development. As a potent and irreversible inhibitor of tryptophan hydroxylase, the rate-limiting enzyme in serotonin biosynthesis, PCPA allows for the selective depletion of serotonin in both central and peripheral nervous systems. This technical guide provides a comprehensive overview of PCPA, including its chemical properties, mechanism of action, detailed experimental protocols for its use in creating animal models of serotonin depletion, and essential safety and handling information. The guide is intended for researchers, scientists, and drug development professionals seeking to utilize PCPA in their studies.

Core Properties of DL-4-Chlorophenylalanine

DL-4-Chlorophenylalanine is a synthetic derivative of the amino acid phenylalanine. Its chemical and physical properties are crucial for its handling, formulation, and biological activity.

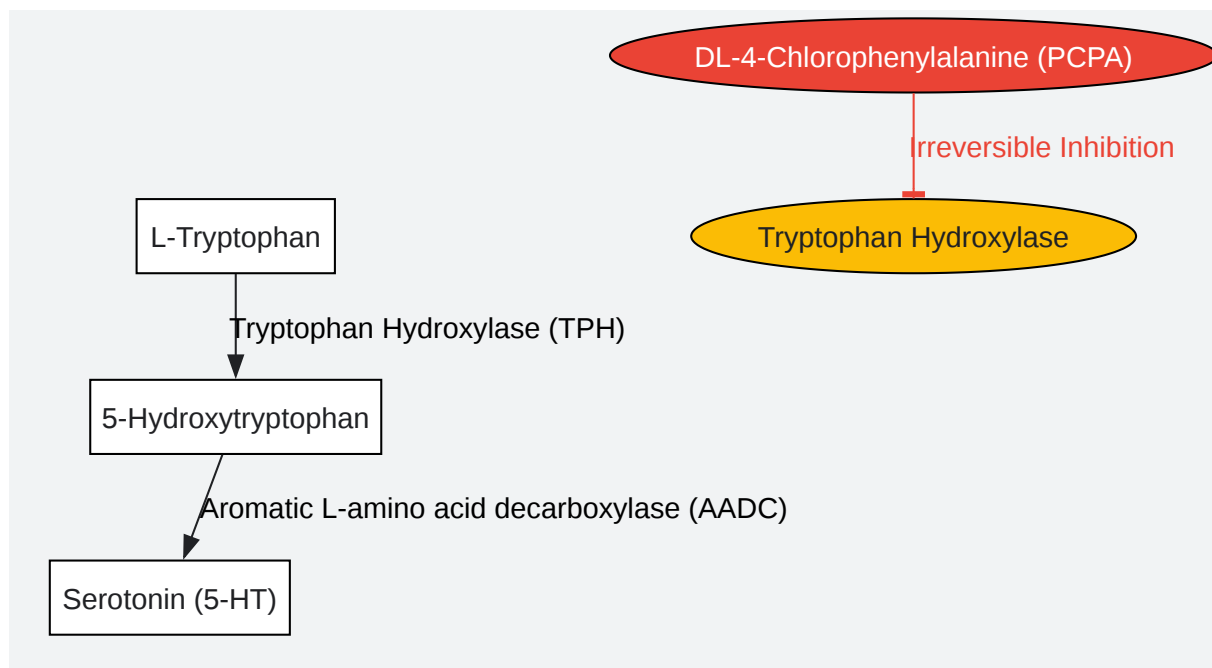
| Property | Value |
|-------------------|--|
| IUPAC Name | 2-amino-3-(4-chlorophenyl)propanoic acid |
| Synonyms | p-Chlorophenylalanine, Fenclonine |
| CAS Number | 7424-00-2 |
| Molecular Formula | C ₉ H ₁₀ ClNO ₂ |
| Molecular Weight | 199.63 g/mol |
| Appearance | White to off-white crystalline powder |
| Melting Point | >240 °C (decomposes)[1] |
| Solubility | Slightly soluble in water. Soluble in 1N HCl (50 mg/mL). |
| Storage | Store at room temperature. |

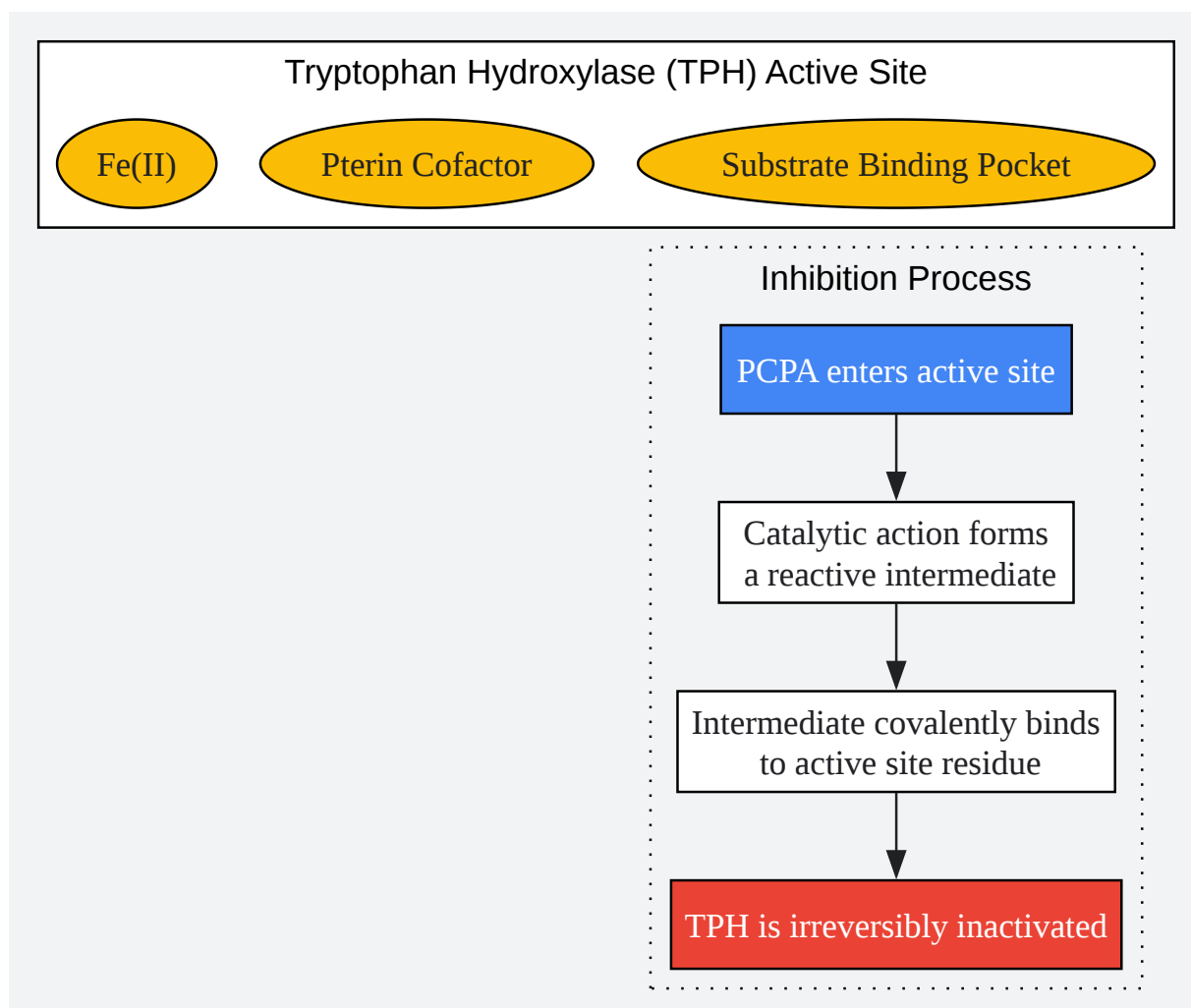
Mechanism of Action: Irreversible Inhibition of Tryptophan Hydroxylase

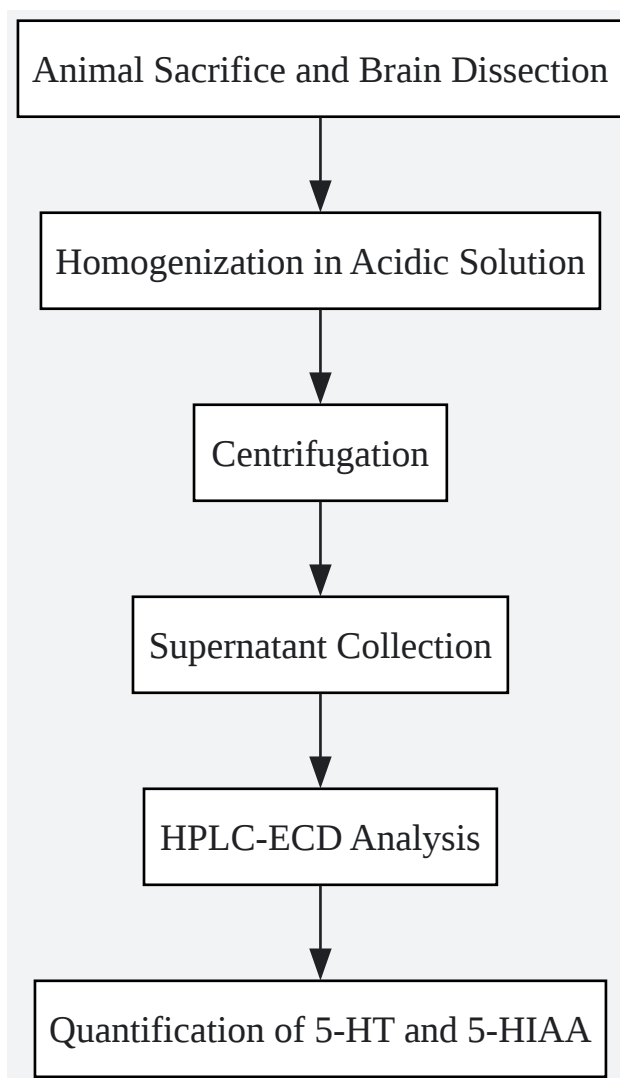
The primary pharmacological effect of PCPA is the irreversible inhibition of tryptophan hydroxylase (TPH), the enzyme that catalyzes the first and rate-limiting step in the biosynthesis of serotonin (5-hydroxytryptamine, 5-HT).

The Serotonin Synthesis Pathway

Serotonin is synthesized from the essential amino acid L-tryptophan. TPH hydroxylates L-tryptophan to form 5-hydroxytryptophan (5-HTP), which is then decarboxylated by aromatic L-amino acid decarboxylase (AADC) to produce serotonin.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. p-chlorophenylalanine-induced serotonin depletion: reduction in exploratory locomotion but no obvious sensory-motor deficits - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [DL-4-Chlorophenylalanine: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1346257#dl-4-chlorophenylalanine-basic-information>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com